

Personal protective equipment for handling 3-Isoxazol-5-ylpiperidine hydrochloride

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Compound of Interest

Compound Name: 3-Isoxazol-5-ylpiperidine
hydrochloride

Cat. No.: B1413411

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Essential Safety and Handling Guide for 3-Isoxazol-5-ylpiperidine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **3-Isoxazol-5-ylpiperidine hydrochloride** (CAS No: 2109145-26-6). Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Personal Protective Equipment (PPE)

3-Isoxazol-5-ylpiperidine hydrochloride is classified with the following hazard statements:

- H302: Harmful if swallowed.^[1]^[2]
- H315: Causes skin irritation.^[1]^[2]
- H319: Causes serious eye irritation.^[1]^[2]
- H335: May cause respiratory irritation.^[1]^[2]

Given these hazards, a comprehensive personal protective equipment (PPE) strategy is mandatory to prevent accidental exposure. The recommended level of protection corresponds to Level C or D, depending on the scale of handling and ventilation available.[\[3\]](#)[\[4\]](#)[\[5\]](#)

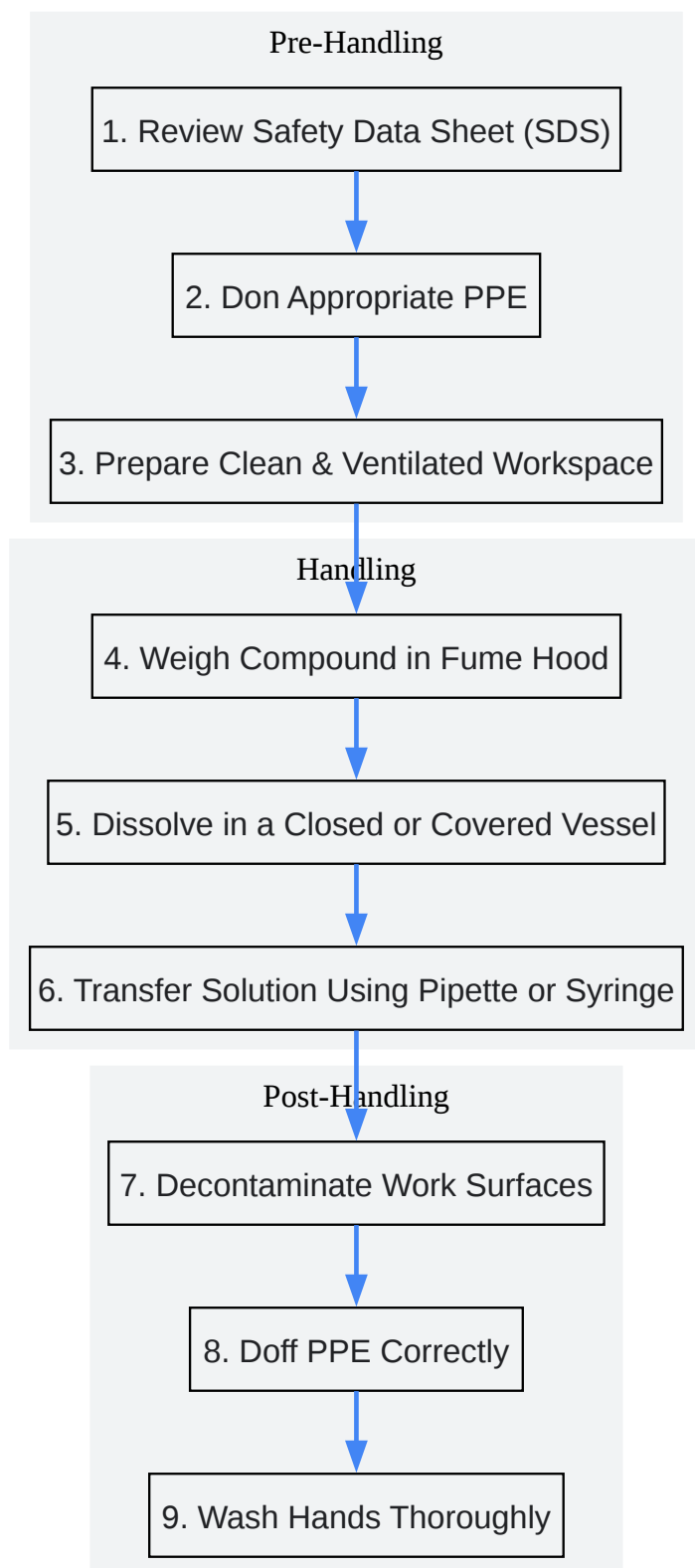
Table 1: Personal Protective Equipment (PPE) Requirements

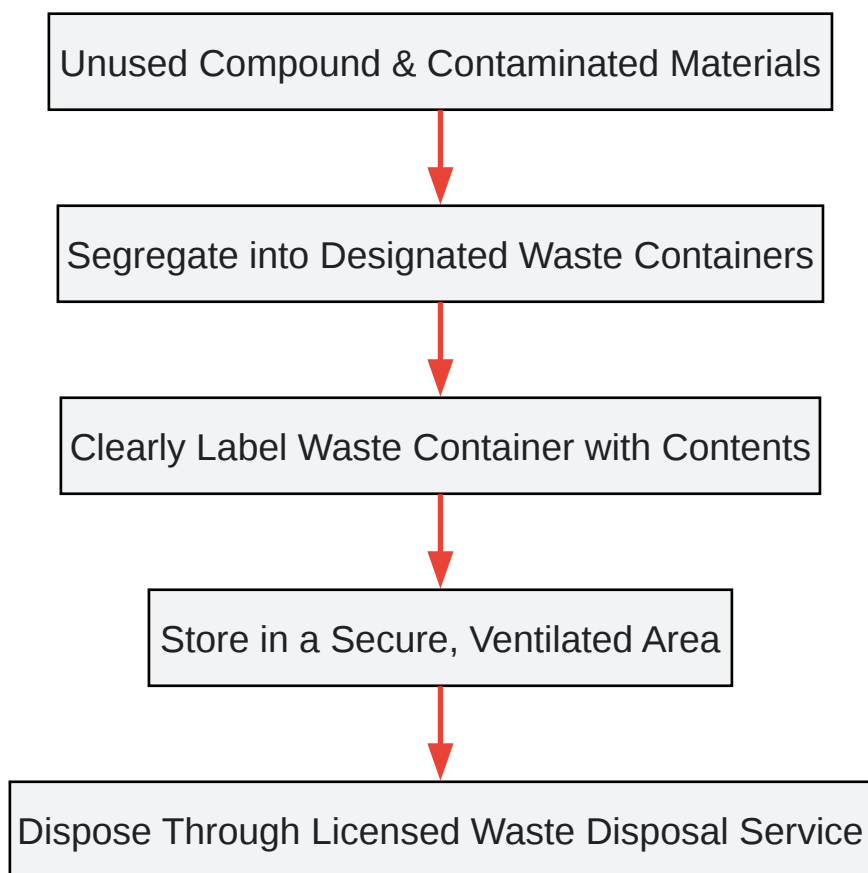
Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves (e.g., Nitrile)	Inspect gloves for integrity before each use. Use proper removal technique to avoid skin contact. Dispose of contaminated gloves after use. [2]
Eyes/Face	Safety glasses with side shields or safety goggles. A face shield is required for splash hazards.	Must meet ANSI Z.87.1 or equivalent standards. [6]
Body	Laboratory coat	Should be fully buttoned to cover as much skin as possible. [6]
Respiratory	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator may be required for large quantities or inadequate ventilation.	Engineering controls like fume hoods are the primary line of defense. [6] [7]
Feet	Closed-toe shoes	Shoes must cover the entire foot. [6]

Step-by-Step Handling Procedures

Proper handling techniques are critical to minimize the risk of exposure. The following workflow outlines the safe handling of **3-Isoxazol-5-ylpiperidine hydrochloride** from receipt to

disposal.





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